

# Dyclonine hydrochloride's CAS number and molecular structure

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## Compound of Interest

Compound Name: Dyclonine

Cat. No.: B1211874

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## An In-depth Technical Guide to Dyclonine Hydrochloride

This guide provides a comprehensive overview of **dyclonine** hydrochloride, tailored for researchers, scientists, and professionals in drug development. It covers the compound's fundamental chemical properties, molecular structure, mechanism of action, and relevant experimental protocols.

### Core Chemical and Physical Properties

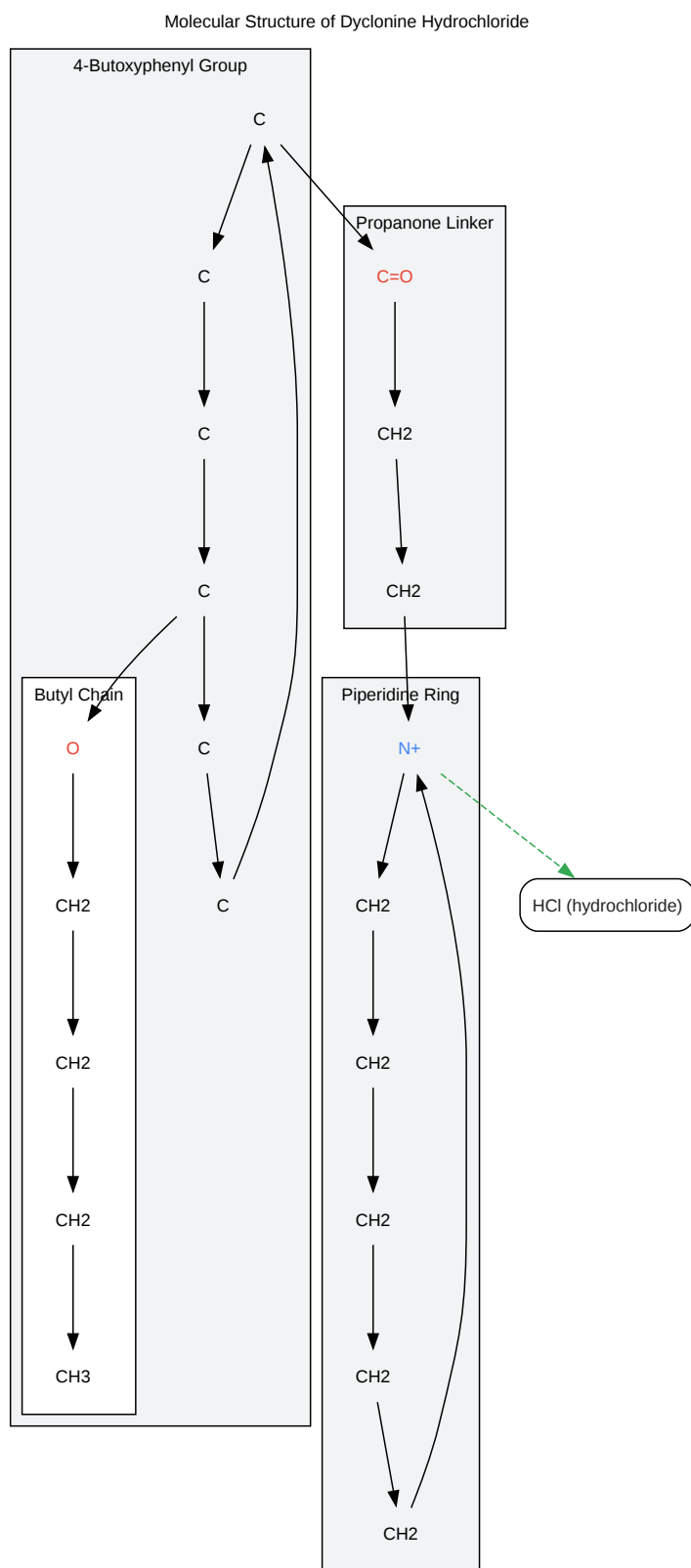
**Dyclonine** hydrochloride is the hydrochloride salt of **dyclonine**, a compound utilized for its local anesthetic effects.<sup>[1][2]</sup> It is recognized for its role in providing temporary relief from pain and irritation.<sup>[3]</sup>

#### Quantitative Data Summary

Property	Value	Source(s)
CAS Number	536-43-6	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>18</sub> H <sub>28</sub> ClNO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[6]</a>
Molecular Weight	325.9 g/mol	<a href="#">[1]</a>
IUPAC Name	1-(4-butoxyphenyl)-3-piperidin-1-ylpropan-1-one;hydrochloride	<a href="#">[1]</a> <a href="#">[6]</a>
Appearance	White to almost white powder or crystal	<a href="#">[5]</a>
Melting Point	171.0 to 175.0 °C	<a href="#">[5]</a>
Purity	>98.0% (T)(HPLC)	<a href="#">[5]</a>

## Molecular Structure

**Dyclonine** hydrochloride possesses a distinct molecular architecture characterized by a butoxyphenyl group linked to a piperidinopropiophenone moiety. This structure is fundamental to its anesthetic activity.

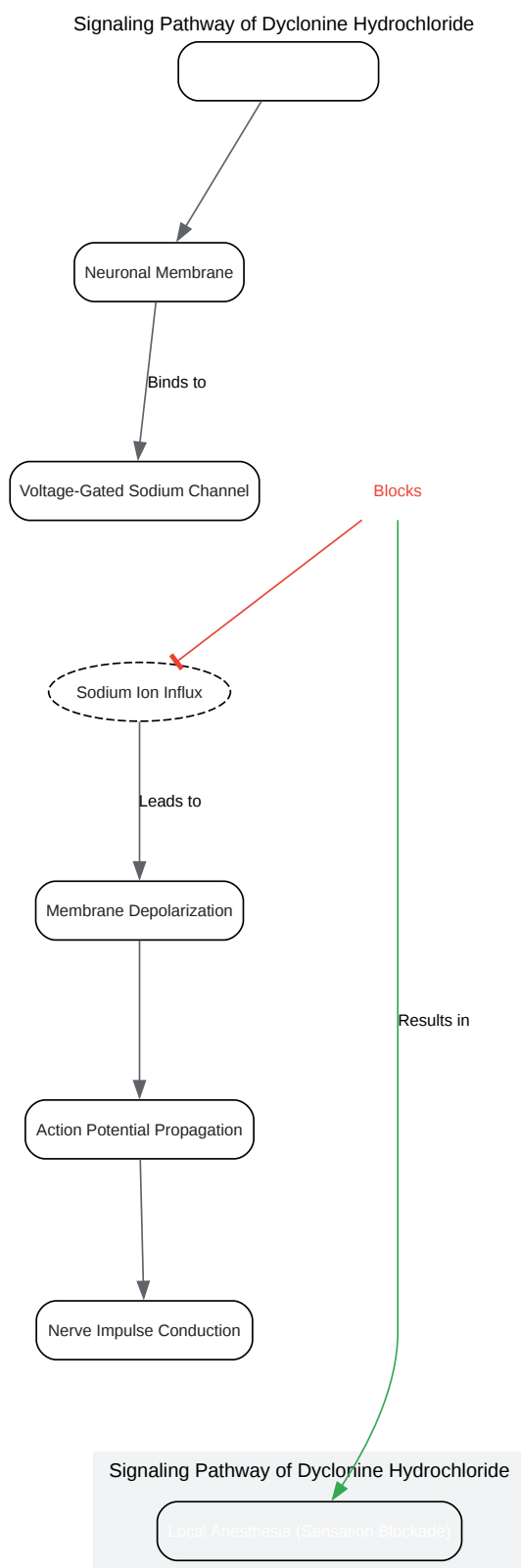


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Caption: Molecular structure of **dyclonine** hydrochloride.

## Mechanism of Action: Sodium Channel Blockade

The primary mechanism of action for **dyclonine** hydrochloride involves the blockade of voltage-gated sodium channels in neuronal membranes.<sup>[1][2][7]</sup> By reversibly binding to these channels, it decreases the permeability of the neuronal membrane to sodium ions.<sup>[1][7][8]</sup> This action stabilizes the membrane and inhibits depolarization, thereby preventing the initiation and conduction of nerve impulses, which results in a localized anesthetic effect.<sup>[2][3][7]</sup>



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Caption: **Dyclonine** hydrochloride's mechanism of action.

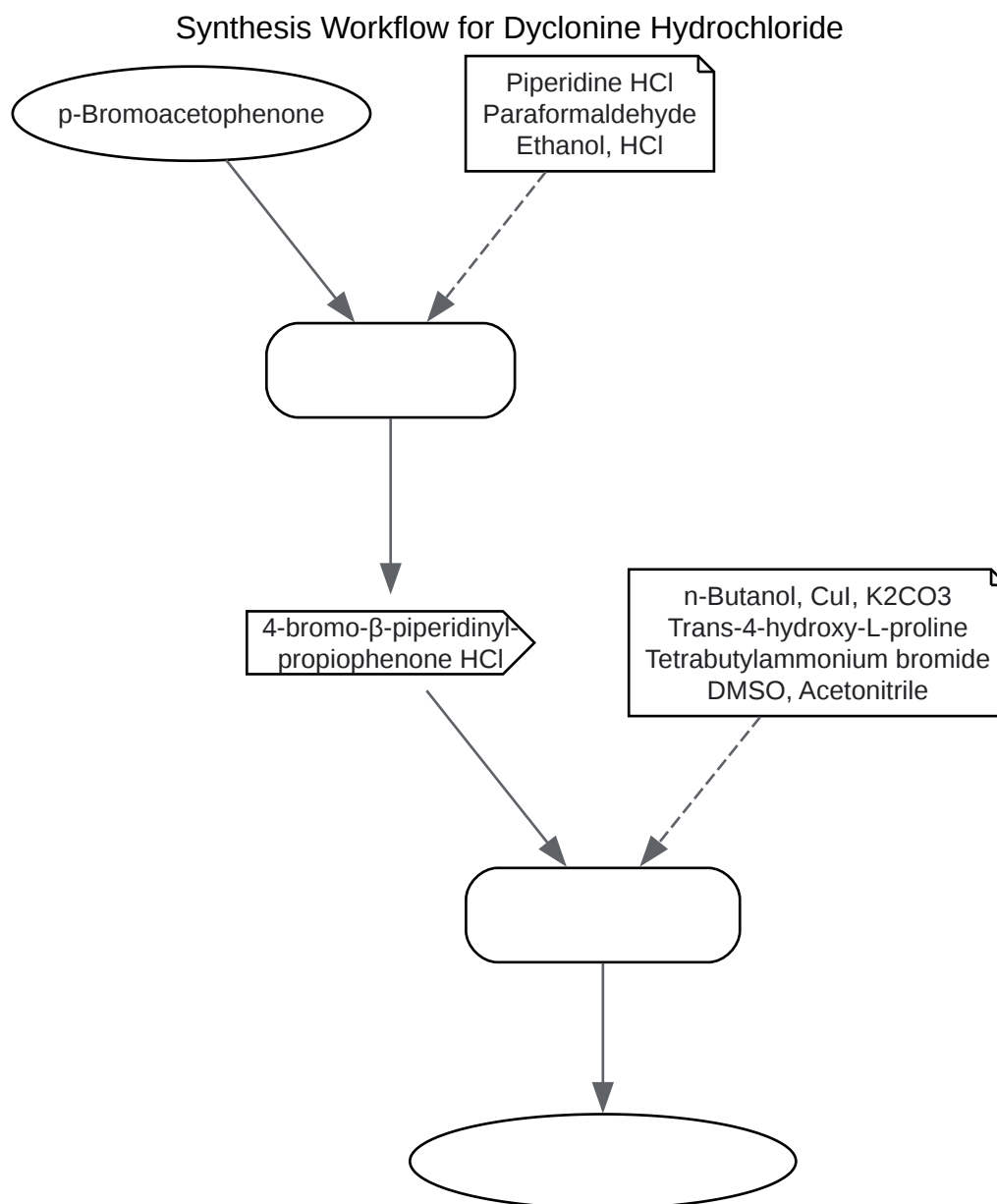
## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **dyclonine** hydrochloride are crucial for research and development.

### A. Synthesis of **Dyclonine** Hydrochloride

A disclosed synthesis method involves a two-step process starting from p-bromoacetophenone. [9]

- Step 1: Preparation of 4-bromo- $\beta$ -piperidinypropiophenone hydrochloride
  - Combine 19.9g of p-bromoacetophenone, 100ml of ethanol, 14.6g of piperidine hydrochloride, 8.9g of paraformaldehyde, and 2ml of hydrochloric acid.[9]
  - Stir the mixture and heat to 60°C for 4 hours.[9]
  - Cease heating and cool the mixture to 0°C for 4 hours to facilitate crystallization.[9]
  - Filter the mixture via suction, rinse the resulting filter cake with isopropanol, and dry under vacuum at 60°C.[9]
- Step 2: Preparation of **Dyclonine** Hydrochloride
  - Under a nitrogen atmosphere, combine 183ml of dimethyl sulfoxide, 16.6g of 4-bromo- $\beta$ -piperidinypropiophenone hydrochloride, 1.9g of cuprous iodide, 2.6g of trans-4-hydroxy-L-proline, 13.8g of potassium carbonate, 3.1g of tetrabutylammonium bromide, and 33ml of acetonitrile in a 500mL three-necked flask.[9]
  - Maintain the internal temperature at 50°C.[9]
  - Rapidly add 18.5g of n-butanol.[9]



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Caption: Synthetic pathway for **dyclonine** hydrochloride.

## B. High-Performance Liquid Chromatography (HPLC) Analysis

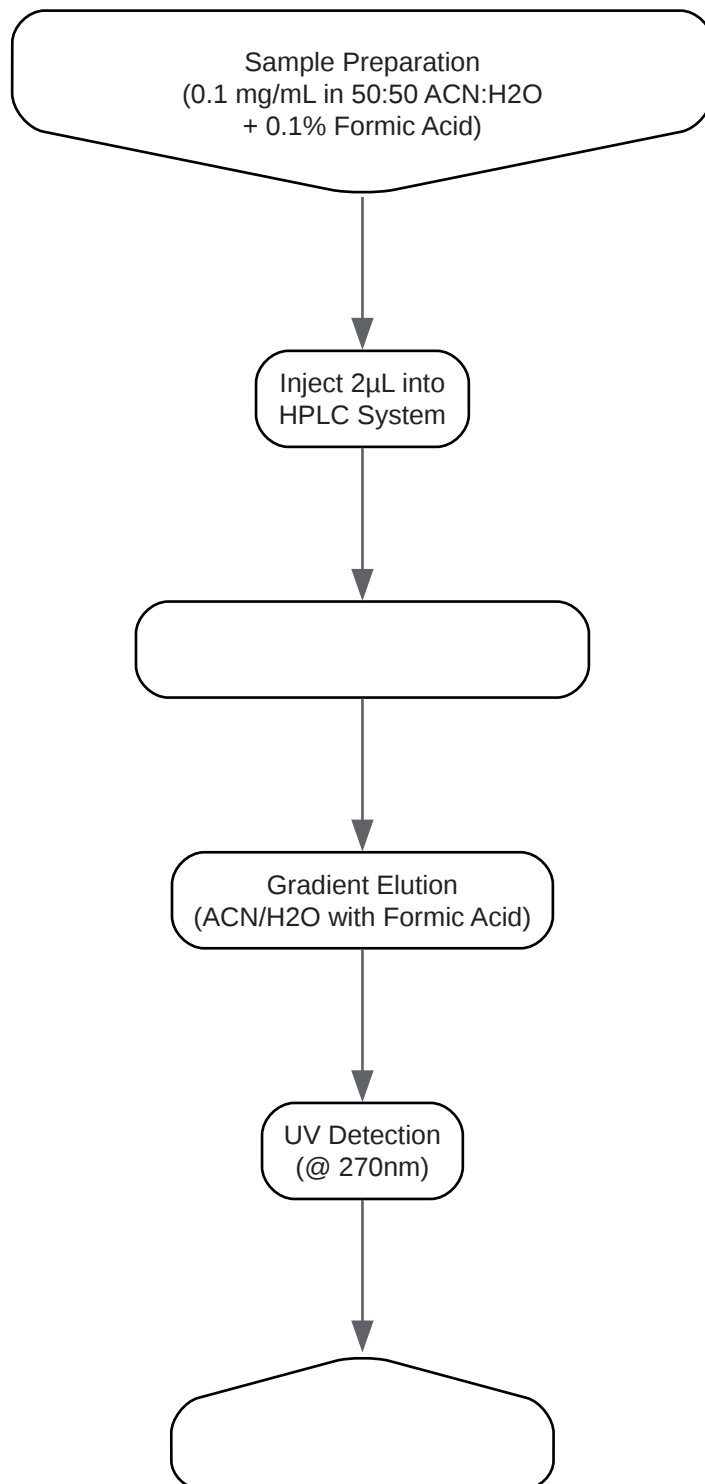
A reproducible HPLC method has been developed for the detection and quantification of **dyclonine** hydrochloride.[10]

- Chromatographic Conditions:

- Column: Cogent Phenyl Hydride™, 4μm, 100Å (4.6 x 75mm)[[10](#)]
- Mobile Phase:
  - A: DI Water with 0.1% Formic Acid (v/v)[[10](#)]
  - B: Acetonitrile with 0.1% Formic Acid (v/v)[[10](#)]
- Gradient:
  - 0-1 min: 10% B
  - 1-5 min: 10% to 70% B
  - 5-7 min: 70% B
  - 7-7.5 min: 70% to 10% B
  - 7.5-10 min: 10% B[[10](#)]
- Flow Rate: 1.0 mL/minute[[10](#)]
- Injection Volume: 2μL[[10](#)]
- Detection: UV at 270nm[[10](#)]
- Sample Preparation:
  - Prepare a 0.1 mg/mL reference standard solution of **dyclonine** HCl in a 50:50 mixture of Acetonitrile and DI Water containing 0.1% Formic Acid.[[10](#)]



## HPLC Analysis Workflow for Dyclonine Hydrochloride

[Click to download full resolution via product page](#)Caption: HPLC analytical workflow for **dyclonine** HCl.

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## References

- 1. Dyclonine Hydrochloride | C<sub>18</sub>H<sub>28</sub>ClNO<sub>2</sub> | CID 68304 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Facebook [cancer.gov]
- 3. What is Dyclonine Hydrochloride used for? [synapse.patsnap.com]
- 4. scbt.com [scbt.com]
- 5. Dyclonine Hydrochloride | 536-43-6 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 6. medkoo.com [medkoo.com]
- 7. Dyclonine Hydrochloride: An Essential Local Anesthetic in Modern Medicine\_Chemicalbook [chemicalbook.com]
- 8. What is the mechanism of Dyclonine Hydrochloride? [synapse.patsnap.com]
- 9. Synthesis method of dyclonine hydrochloride - Eureka | Patsnap [eureka.patsnap.com]
- 10. Dyclonine HCL Analyzed with HPLC - AppNote [mtc-usa.com]
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